

Personal protective equipment for handling 11,12-Di-O-methylcarnosol

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Compound of Interest

Compound Name: 11,12-Di-O-methylcarnosol

Cat. No.: B15594463

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Essential Safety and Handling Guide for 11,12-Di-O-methylcarnosol

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This document provides crucial safety and logistical information for handling **11,12-Di-O-methylcarnosol**, a nolic diterpene lactone isolated from rosemary (*Rosmarinus officinalis* L.)^[1]^[2]. As a specific Safety Data Sheet (SDS) is not readily available for this compound, this guidance is based on best practices for handling research chemicals of this class. Researchers should always handle this compound with care in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **11,12-Di-O-methylcarnosol**, a comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE.

Protection Type	Required Equipment	Specifications & Best Practices
Hand Protection	Double-gloving with chemical-resistant gloves.	Wear two pairs of powder-free nitrile gloves. The inner glove should be tucked under the lab coat cuff, and the outer glove should go over the cuff[3]. Change gloves every 30-60 minutes or immediately if contaminated or damaged[4].
Eye & Face Protection	Safety goggles and a face shield.	Use safety goggles that provide protection from splashes. A face shield should be worn over the goggles, especially when there is a risk of splashing[4].
Body Protection	A disposable, low-permeability lab coat or gown.	The lab coat should have a solid front, long sleeves, and tight-fitting cuffs[3].
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (e.g., chemical fume hood).	If aerosols or dust may be generated and engineering controls are not sufficient, a NIOSH-approved respirator may be necessary[5].
Foot Protection	Closed-toe, chemical-resistant shoes.	Shoes should fully cover the feet to protect against spills.

Handling and Operational Plan

Storage:

- Short-term (1 month): Store at -20°C[1][2].
- Long-term (6 months): Store at -80°C[1][2].

- Avoid repeated freeze-thaw cycles[2].

Preparation of Solutions:

- Consult Solubility Data: **11,12-Di-O-methylcarnosol** is soluble in methanol (5 mg/mL, may require ultrasound)[2].
- Work in a Fume Hood: All manipulations that could generate aerosols or involve organic solvents should be performed in a certified chemical fume hood.
- Weighing: If handling a solid form, weigh the necessary amount in a contained manner to avoid generating dust.
- Dissolving: Add the solvent to the solid and use sonication if necessary to fully dissolve the compound[2].
- Storage of Stock Solutions: Once in solution, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month[1][2].

Emergency Procedures

In the absence of specific data for this compound, follow these general emergency protocols:

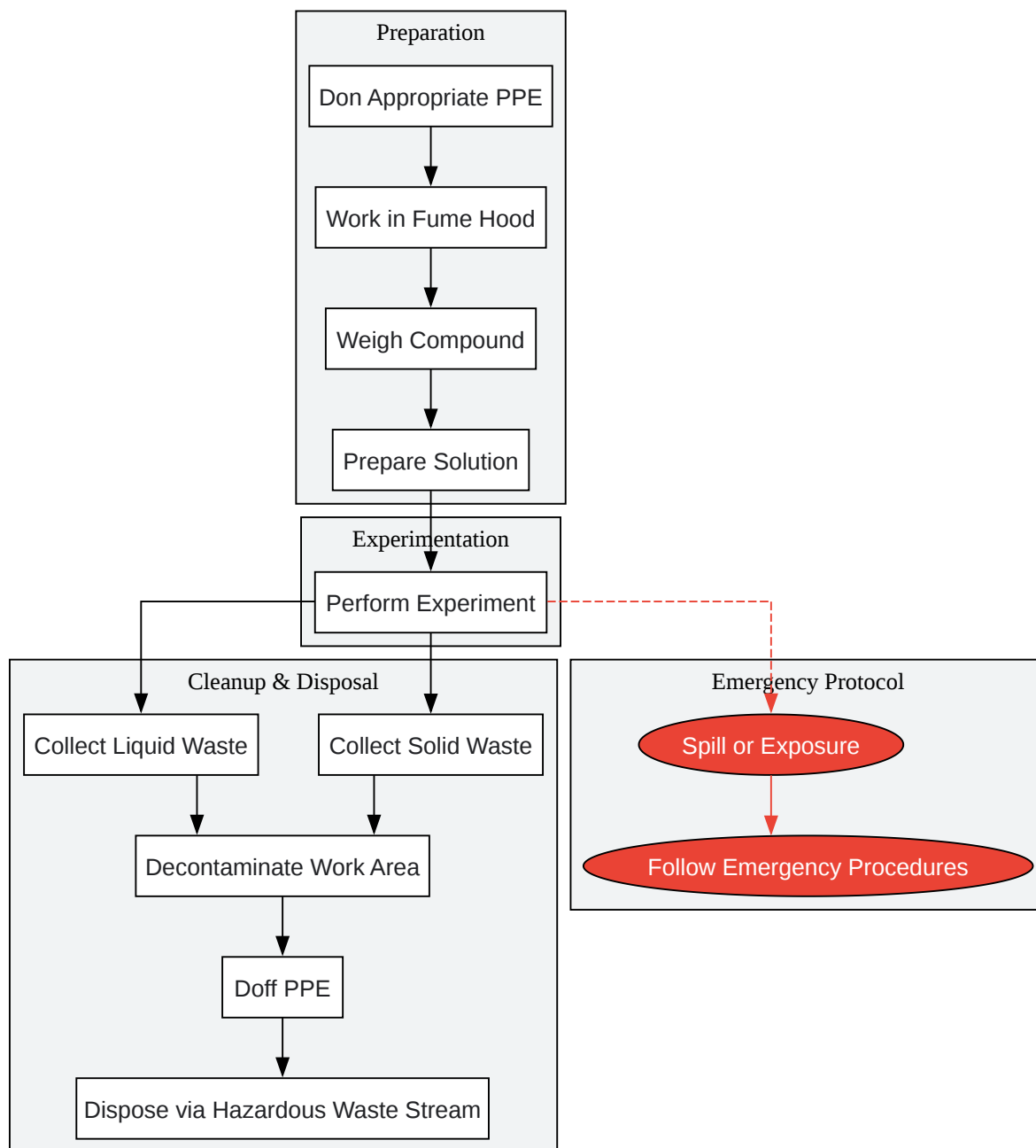
Exposure Type	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Cover the spill with an absorbent material, and collect it in a sealed container for proper disposal. Clean the spill area thoroughly. Do not let the product enter drains[6].

Disposal Plan

All waste containing **11,12-Di-O-methylcarnosol** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, lab coats), weigh boats, and consumables should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a clearly labeled, sealed hazardous waste container for organic solvents.
- Disposal Vendor: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Workflow for Handling 11,12-Di-O-methylcarnosol



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Caption: Workflow for the safe handling and disposal of **11,12-Di-O-methylcarnosol**.

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